

Application Notes and Protocols for 2-Ethyl-1-butanol in Organic Synthesis

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Compound of Interest

Compound Name: 2-Ethyl-1-butanol

Cat. No.: B044090

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This document provides detailed application notes and experimental protocols for the use of **2-Ethyl-1-butanol** as a solvent in various organic synthesis applications. Its unique combination of properties, including a relatively high boiling point, moderate polarity, and low freezing point, makes it a versatile and potentially greener alternative to conventional solvents.

Properties of 2-Ethyl-1-butanol

2-Ethyl-1-butanol (CAS No: 97-95-0) is a branched-chain hexanol with properties that make it a suitable medium for a range of chemical transformations.^{[1][2][3][4][5]} Its branched structure hinders crystallization, resulting in a very low freezing point.^[5] It is slightly soluble in water but miscible with most organic solvents.^{[3][4]}

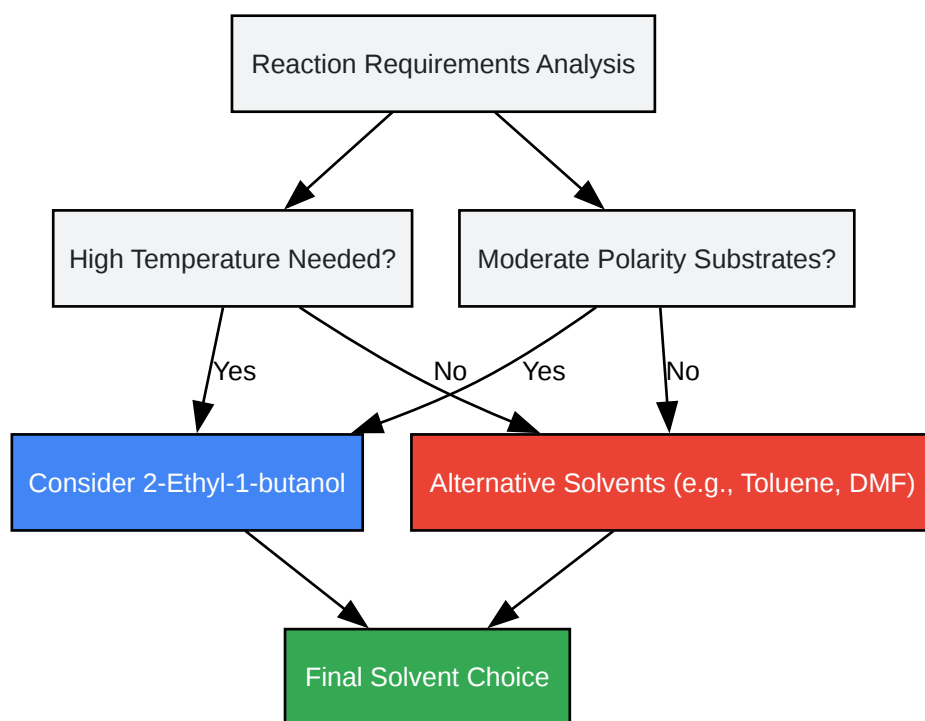
Table 1: Physical and Chemical Properties of **2-Ethyl-1-butanol**

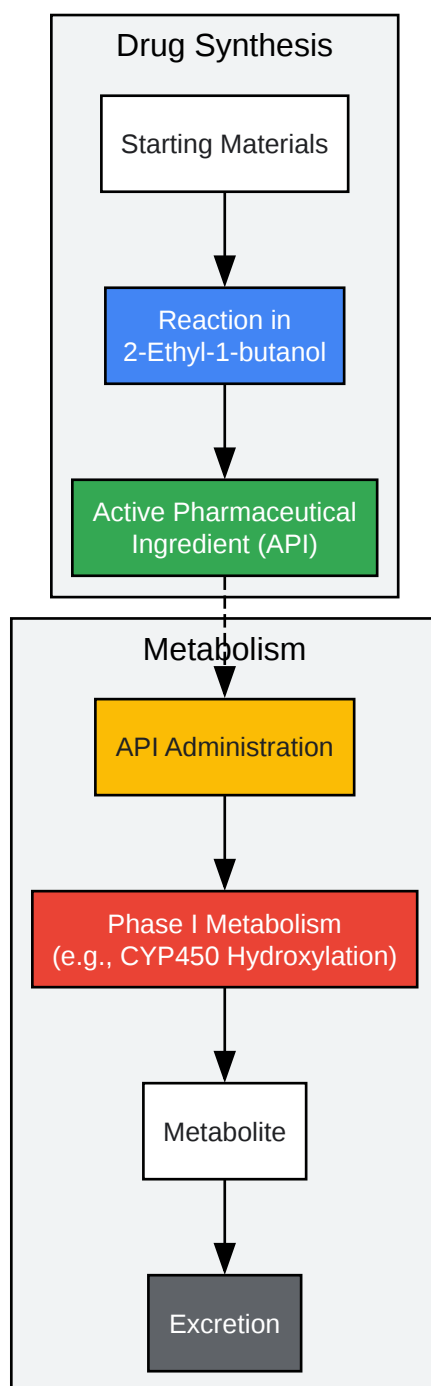
Property	Value	References
Molecular Formula	C ₆ H ₁₄ O	[3][4]
Molecular Weight	102.17 g/mol	[4]
Appearance	Colorless liquid	[2][3]
Boiling Point	146-151 °C	[5]
Melting Point	-114 °C	[5]
Flash Point	58 °C	[5]
Density	0.830 g/mL at 20 °C	[5]
Solubility in Water	10 g/L	[5]
Refractive Index	1.422 at 20 °C	[5]

Applications in Organic Synthesis

2-Ethyl-1-butanol's properties make it a suitable solvent for reactions requiring elevated temperatures and for dissolving a variety of organic compounds, including oils, resins, and waxes.[1][2] It serves as a valuable solvent in the synthesis of pharmaceuticals, plasticizers, and fragrances.[1][2][3]

Logical Workflow for Solvent Selection





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